

Application Notes and Protocols for Cy5-PEG3-TCO in Live Cell Imaging

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Compound of Interest

Compound Name: Cy5-PEG3-TCO

Cat. No.: B12367833

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

Cy5-PEG3-TCO is a fluorescent probe designed for bioorthogonal labeling in living cells. It combines a bright, far-red Cyanine 5 (Cy5) dye with a trans-cyclooctene (TCO) moiety through a three-unit polyethylene glycol (PEG) spacer. The TCO group enables a highly specific and rapid reaction with a tetrazine (Tz)-modified biomolecule of interest via an inverse-electron-demand Diels-Alder (iEDDA) cycloaddition. This "click chemistry" reaction is bioorthogonal, meaning it proceeds efficiently within a complex biological environment without interfering with native cellular processes. The PEG linker enhances the probe's solubility and minimizes steric hindrance. These characteristics make **Cy5-PEG3-TCO** a powerful tool for fluorescently labeling and visualizing specific proteins, glycans, or other biomolecules in real-time within living cells.

The primary application of **Cy5-PEG3-TCO** involves a two-step "pre-targeting" strategy. First, a biomolecule is tagged with a tetrazine group, either through genetic encoding of an unnatural amino acid, metabolic labeling with a tetrazine-modified precursor, or conjugation to a tetrazine-functionalized antibody. Subsequently, the cells are treated with **Cy5-PEG3-TCO**, which covalently attaches to the tetrazine-tagged molecule, enabling its visualization by fluorescence microscopy.

Data Presentation

Table 1: Photophysical and Chemical Properties of **Cy5-PEG3-TCO**

Property	Value	Reference
Excitation Maximum (λ_{ex})	~646 nm	[1]
Emission Maximum (λ_{em})	~662 nm	[1]
Extinction Coefficient (ϵ)	~215,000 M ⁻¹ cm ⁻¹ (for Cy5)	[2]
Quantum Yield (QY)	~0.20 (for Cy5)	[2]
Recommended Storage	Store at -20°C, protect from light and moisture.	[3]
Reaction Chemistry	Inverse-electron-demand Diels-Alder (IEDDA) with tetrazines.	

Table 2: Recommended Parameters for Live Cell Labeling and Imaging

Parameter	Recommended Range	Notes
Cy5-PEG3-TCO Concentration	1 - 10 μ M	Optimal concentration should be determined empirically for each cell type and target expression level.
Incubation Time	15 - 60 minutes	The reaction is rapid; longer incubation times may increase background signal.
Incubation Temperature	Room Temperature (20-25°C) or 37°C	37°C can enhance reaction kinetics.
Imaging Medium	Standard live-cell imaging medium (e.g., phenol red-free DMEM, HBSS)	Ensure the medium is compatible with your cells and imaging setup.
Microscope Filter Set	Cy5 or far-red channel (e.g., Excitation: 620-650 nm, Emission: 660-700 nm)	

Experimental Protocols

Protocol 1: General Live Cell Imaging with Cy5-PEG3-TCO

This protocol outlines the general steps for labeling and imaging live cells where the target biomolecule is already functionalized with a tetrazine group.

Materials:

- Live cells expressing or labeled with a tetrazine-modified biomolecule
- **Cy5-PEG3-TCO**
- Anhydrous DMSO

- Live-cell imaging medium (e.g., phenol red-free DMEM supplemented with FBS and L-glutamine)
- Fluorescence microscope with appropriate filter sets and environmental control (37°C, 5% CO₂)

Procedure:

- Cell Preparation:
 - Seed cells on a glass-bottom dish or chamber slide suitable for live-cell imaging.
 - Culture the cells to the desired confluency (typically 60-80%).
 - Ensure the cells have been appropriately treated to incorporate the tetrazine handle onto the biomolecule of interest.
- Preparation of **Cy5-PEG3-TCO** Staining Solution:
 - Prepare a 1-10 mM stock solution of **Cy5-PEG3-TCO** in anhydrous DMSO.
 - Dilute the stock solution in pre-warmed live-cell imaging medium to the desired final concentration (e.g., 1-5 µM).
- Labeling:
 - Remove the culture medium from the cells and gently wash twice with pre-warmed imaging medium.
 - Add the **Cy5-PEG3-TCO** staining solution to the cells.
 - Incubate for 15-30 minutes at 37°C, protected from light.
- Washing:
 - Gently wash the cells two to three times with fresh, pre-warmed imaging medium to remove unbound probe.

- Imaging:
 - Immediately begin imaging the cells using a fluorescence microscope equipped with a Cy5 filter set.
 - For time-lapse imaging, acquire images at desired intervals.

Controls:

- Unlabeled Cells + **Cy5-PEG3-TCO**: To assess non-specific binding of the TCO probe.
- Tetrazine-labeled Cells (no TCO probe): To determine the background fluorescence of the tetrazine-modified cells.
- Unlabeled Cells (no tetrazine, no TCO probe): To determine the autofluorescence of the cells.

Protocol 2: Antibody-Directed Labeling using a Pre-targeting Strategy

This protocol describes a two-step method where a tetrazine-modified antibody is first used to label a cell surface antigen, followed by detection with **Cy5-PEG3-TCO**.

Materials:

- Live cells expressing the target antigen
- Tetrazine-conjugated antibody specific to the target antigen
- **Cy5-PEG3-TCO**
- Anhydrous DMSO
- Live-cell imaging medium

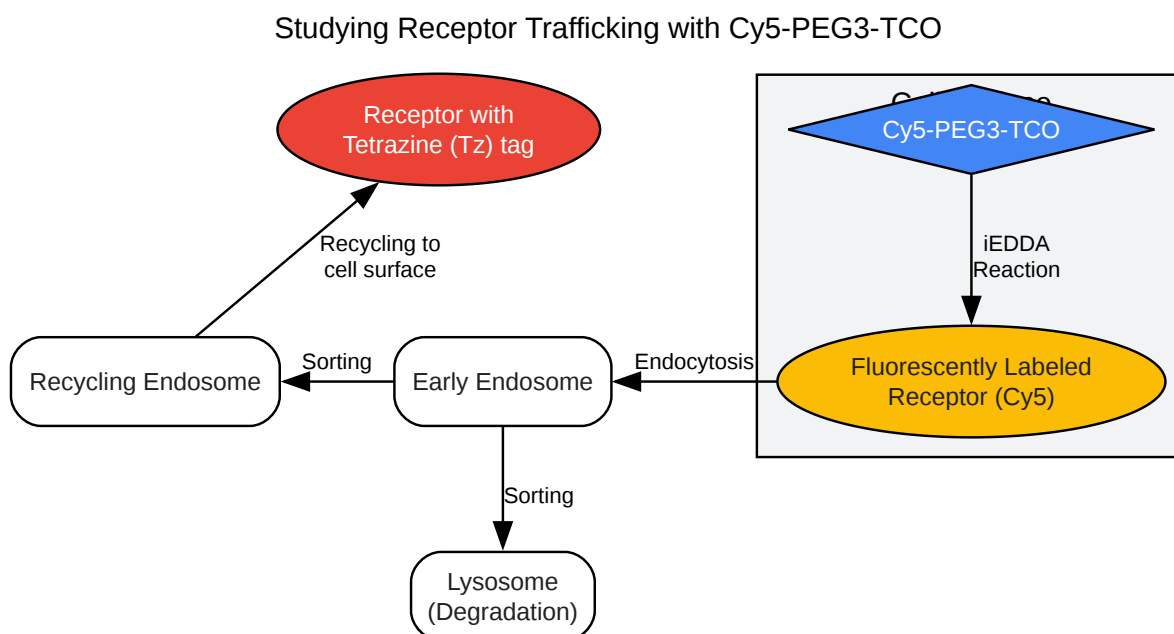
Procedure:

- Pre-targeting (Antibody Incubation):

- Incubate the cells with the tetrazine-labeled antibody in live-cell imaging medium at a suitable concentration (e.g., 10-100 nM) for 30-60 minutes at 37°C.
- Gently wash the cells two to three times with fresh, pre-warmed imaging medium to remove the unbound antibody.
- Labeling with **Cy5-PEG3-TCO**:
 - Prepare the **Cy5-PEG3-TCO** staining solution as described in Protocol 1 (final concentration of 1-5 μ M).
 - Add the staining solution to the cells and incubate for 15-30 minutes at 37°C, protected from light.
- Washing and Imaging:
 - Follow steps 4 and 5 from Protocol 1 for washing and imaging.

Mandatory Visualization

Caption: Workflow for **Cy5-PEG3-TCO** based live cell imaging.



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Caption: Visualizing receptor internalization and trafficking.

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References

- 1. lumiprobe.com [lumiprobe.com]
- 2. Fluorescence spectral properties of cyanine dye-labeled DNA oligomers on surfaces coated with silver particles - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Cy5-PEG7-TCO* | SiChem GmbH [shop.sichem.de]
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